

# Personal protective equipment for handling 4'-Butylacetophenone

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## Compound of Interest

Compound Name: 4'-Butylacetophenone

Cat. No.: B127687

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## Essential Safety and Handling Guide for 4'-Butylacetophenone

This document provides immediate, essential safety protocols and logistical information for the handling and disposal of **4'-Butylacetophenone** (CAS No. 943-27-1). The following procedural guidance is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory operations.

## Physicochemical and Safety Data

Quantitative data for **4'-Butylacetophenone** is summarized below for quick reference.

| Property              | Value                                   |
|-----------------------|-----------------------------------------|
| Molecular Formula     | C <sub>12</sub> H <sub>16</sub> O       |
| Molecular Weight      | 176.25 g/mol                            |
| Appearance            | Clear colorless liquid                  |
| Melting Point         | 17-18 °C                                |
| Boiling Point         | 107-108 °C @ 5 mmHg                     |
| Density               | 0.964 g/mL at 25 °C                     |
| Flash Point           | 30 °C (86 °F) - closed cup              |
| Signal Word           | Warning                                 |
| GHS Hazard Pictograms | GHS02 (Flame), GHS07 (Exclamation Mark) |

## Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to minimize exposure and ensure personal safety when handling **4'-Butylacetophenone**.

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles conforming to OSHA's 29 CFR 1910.133 or European Standard EN166. A face shield may be required for splash hazards.<sup>[1]</sup>
- Skin Protection:
  - Gloves: Wear appropriate protective gloves to prevent skin contact. Nitrile or neoprene gloves are recommended.
  - Body Protection: A lab coat is required.<sup>[2]</sup> For tasks with a higher risk of exposure, wear impervious clothing.<sup>[3]</sup>
- Respiratory Protection: All handling should be conducted in a well-ventilated area, preferably under a chemical fume hood.<sup>[4][5]</sup> If ventilation is inadequate or exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator.<sup>[4]</sup>

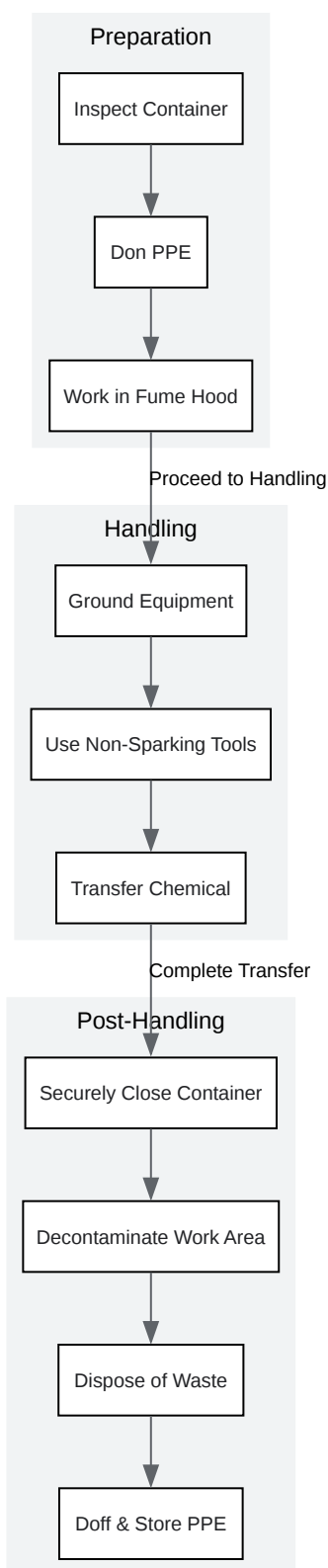
- General Hygiene: Wash hands thoroughly after handling the substance.<sup>[4][6]</sup> Do not eat, drink, or smoke in the laboratory. Contaminated work clothing should be laundered separately before reuse.<sup>[6]</sup>

## Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the procedural steps for the safe handling of **4'-Butylacetophenone** from receipt to experimental use.

- Receiving and Inspection:
  - Upon receipt, inspect the container for any damage or leaks.
  - Verify that the container is clearly labeled.
  - Transport the chemical to the designated storage area.
- Storage:
  - Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.<sup>[4][6][7]</sup>
  - Keep the container tightly closed.<sup>[4][6]</sup>
  - Store in a designated flammables area.<sup>[4]</sup>
  - Incompatible materials to avoid include strong bases and strong oxidizing agents.<sup>[8]</sup>
- Preparation and Aliquoting:
  - Perform all work within a certified chemical fume hood to minimize inhalation exposure.<sup>[4]</sup>
  - Ensure all necessary PPE is worn correctly before handling the chemical.
  - Use explosion-proof electrical and ventilating equipment.<sup>[4][5]</sup>
  - Use only non-sparking tools to prevent ignition sources.<sup>[4][5]</sup>
  - Ground and bond the container and receiving equipment to prevent static discharge.<sup>[4]</sup>

- Experimental Use:
  - Avoid direct contact with skin, eyes, and clothing.[\[4\]](#)
  - Avoid breathing vapors or mist.[\[4\]](#)
  - Keep the container closed when not in use.
  - Maintain good laboratory hygiene throughout the process.



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Caption: Safe Handling Workflow for **4'-Butylacetophenone**.

## Disposal and Spill Management Plan

Proper disposal and spill containment are critical for laboratory and environmental safety.

### Spill Response Protocol

- Immediate Action: Evacuate all non-essential personnel from the spill area.<sup>[8]</sup> Eliminate all ignition sources (e.g., open flames, sparks).<sup>[8]</sup>
- Containment: Stop the leak if it is safe to do so.<sup>[8]</sup> Contain the spill using inert, non-combustible absorbent materials like sand, earth, or vermiculite.<sup>[6][7]</sup>
- Cleanup:
  - Use non-sparking tools and explosion-proof equipment for cleanup.<sup>[4]</sup>
  - Collect the absorbed material and place it into a suitable, clearly labeled, and closed container for disposal.<sup>[4][6]</sup>
  - Ventilate the area and wash the spill site after the material has been removed.

### Waste Disposal

- Dispose of waste materials at an approved waste disposal facility.<sup>[4][6]</sup>
- Disposal must be in accordance with all applicable federal, state, and local environmental regulations.
- Do not allow the chemical to enter drains or waterways.<sup>[8]</sup>

### First Aid Measures

In the event of exposure, follow these immediate first aid procedures and seek medical attention.

- General Advice: If you feel unwell, seek medical advice immediately and show the safety data sheet to the attending physician.<sup>[8]</sup>

- After Inhalation: Move the person to fresh air and keep them comfortable for breathing.[8] If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.[4][8]
- After Skin Contact: Immediately take off all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes.[4][8] If skin irritation occurs, get medical advice.[6][8]
- After Eye Contact: Rinse cautiously with water for at least 15 minutes, also under the eyelids.[4][8] If present, remove contact lenses if it is easy to do so and continue rinsing.[8] Seek immediate medical attention.[4][8]
- After Ingestion: Do NOT induce vomiting.[8] Rinse the mouth with water and then drink plenty of water.[4] Seek immediate medical attention.[4][8]

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